

An In-depth Technical Guide to (2,3-dichlorophenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,3-Dichlorobenzyl alcohol

Cat. No.: B150960

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (2,3-dichlorophenyl)methanol, including its chemical identity, physicochemical properties, and available data on its synthesis and safety. This document is intended for an audience with a technical background in chemistry and pharmacology.

Chemical Identity and Structure

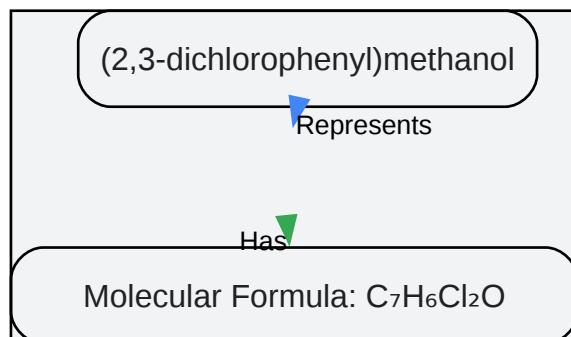
(2,3-dichlorophenyl)methanol, also commonly known as **2,3-dichlorobenzyl alcohol**, is an aromatic alcohol.[\[1\]](#)[\[2\]](#) The structure consists of a benzene ring substituted with two chlorine atoms at positions 2 and 3, and a hydroxymethyl group at position 1.

IUPAC Name: (2,3-dichlorophenyl)methanol[\[1\]](#)

Chemical Structure:

- 2D Structure: A benzene ring with a CH₂OH group, and two chlorine atoms on the carbons adjacent to the carbon bearing the CH₂OH group.
- SMILES: C1=CC(=C(C(=C1)Cl)Cl)CO[\[1\]](#)
- InChI: InChI=1S/C7H6Cl2O/c8-6-3-1-2-5(4-10)7(6)9/h1-3,10H,4H2[\[1\]](#)

The following diagram illustrates the relationship between the IUPAC name and the chemical structure.



[Click to download full resolution via product page](#)

Caption: Relationship between IUPAC name and chemical structure of (2,3-dichlorophenyl)methanol.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for (2,3-dichlorophenyl)methanol is presented in the table below. This data is crucial for its handling, characterization, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ Cl ₂ O	[1]
Molecular Weight	177.02 g/mol	[1]
CAS Number	38594-42-2	[1]
Appearance	Solid	[2]
Melting Point	85-88 °C	[2]
XLogP3-AA (Computed)	2.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Spectroscopic Data	1D NMR, GC-MS, IR, and Raman spectra available	[1]

Synthesis Protocols

A specific, detailed experimental protocol for the synthesis of (2,3-dichlorophenyl)methanol is not readily available in the cited literature. However, a general method for the preparation of dichlorobenzyl alcohols involves a two-stage reaction from the corresponding dichlorobenzyl chloride. The following is a representative protocol adapted from the synthesis of its 2,4-dichloro isomer, which could serve as a starting point for the synthesis of the 2,3-dichloro isomer.[\[3\]](#)

Representative Experimental Protocol: Synthesis of Dichlorobenzyl Alcohol

This protocol is for the synthesis of 2,4-dichlorobenzyl alcohol and would likely require optimization for the 2,3-dichloro isomer.

Stage 1: Esterification

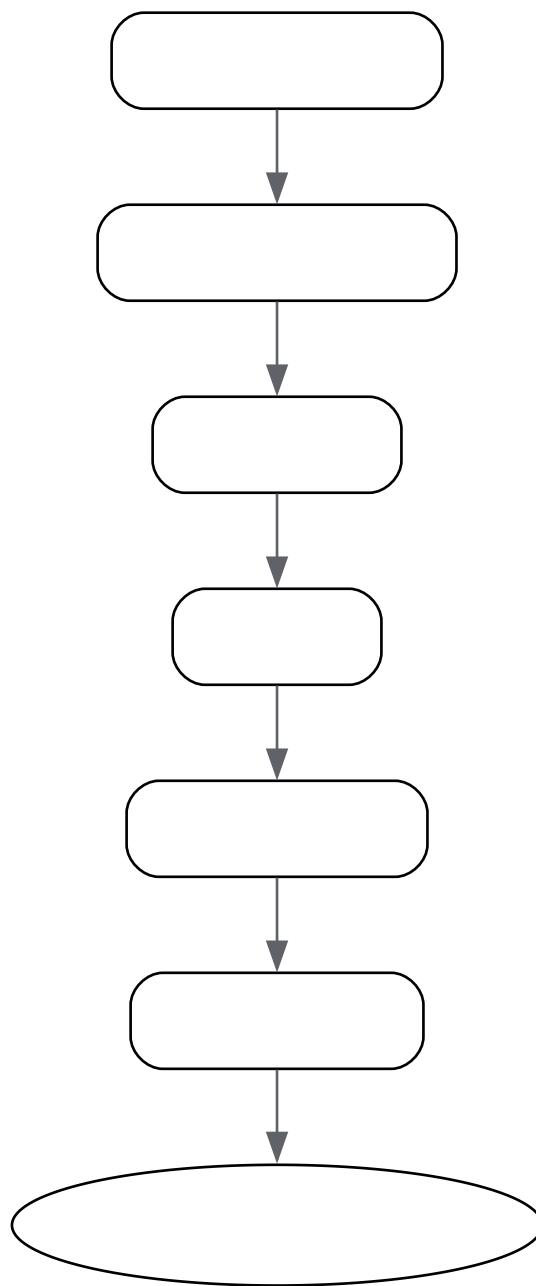
- To a solution of sodium acetate and a phase transfer catalyst (e.g., tetrabutylammonium hydrogen sulphate) in water, add 2,3-dichlorobenzyl chloride.

- Heat the mixture under reflux with stirring for several hours to form the 2,3-dichlorobenzyl acetate intermediate.

Stage 2: Hydrolysis

- To the reaction mixture, add a strong base such as aqueous sodium hydroxide.
- Continue refluxing for a short period to hydrolyze the ester to **2,3-dichlorobenzyl alcohol**.
- Cool the mixture to induce crystallization of the product.
- Collect the solid product by filtration, wash with water, and dry under vacuum.

The following diagram illustrates a potential workflow for the synthesis and purification of (2,3-dichlorophenyl)methanol.

[Click to download full resolution via product page](#)

Caption: A potential workflow for the synthesis of (2,3-dichlorophenyl)methanol.

Biological Activity and Mechanism of Action

There is limited specific information in the public domain regarding the biological activity and mechanism of action of (2,3-dichlorophenyl)methanol. However, its isomer, 2,4-dichlorobenzyl alcohol, is known to be a mild antiseptic used in throat lozenges.^[4] The antiseptic mechanism

of action for the 2,4-isomer is thought to be related to the denaturation of external proteins and the rearrangement of tertiary structure proteins of microbes.^[5] Additionally, it exhibits a local anesthetic effect, which is believed to be due to a blockade of sodium channels.^[5] It is plausible that (2,3-dichlorophenyl)methanol could exhibit similar properties, but this would require experimental verification.

Safety and Handling

(2,3-dichlorophenyl)methanol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

- H315: Causes skin irritation^[1]
- H319: Causes serious eye irritation^[1]
- H335: May cause respiratory irritation^[1]

Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Applications in Research and Development

(2,3-dichlorophenyl)methanol can be used as a building block in organic synthesis. For instance, it may be used in the preparation of more complex molecules, such as ligands for metal catalysts or precursors for pharmacologically active compounds.^[2] Its utility in drug discovery may be inferred from the biological activity of its isomers, suggesting potential for investigation as an antiseptic or local anesthetic.

This guide provides a summary of the currently available technical information on (2,3-dichlorophenyl)methanol. Further research is needed to fully elucidate its biological activity, mechanism of action, and to develop detailed, optimized synthesis protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (2,3-Dichlorophenyl)methanol | C7H6Cl2O | CID 228603 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. US4387253A - Preparation of dichlorobenzyl alcohol - Google Patents
[patents.google.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 2,4-Dichlorobenzyl alcohol: pharmacological action and applications_Chemicalbook
[chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (2,3-dichlorophenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150960#2-3-dichlorophenyl-methanol-iupac-name-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

